

Detecting Mitochondrial Superoxide: A Step-by-Step Guide to MitoSOX Red Confocal Microscopy

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Compound of Interest

Compound Name: ROS-generating agent 1

Cat. No.: B10861369

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This application note provides a comprehensive, step-by-step guide for utilizing MitoSOX Red, a fluorogenic dye, for the selective detection of superoxide in the mitochondria of live cells using confocal microscopy. This protocol is designed to assist researchers in accurately quantifying mitochondrial reactive oxygen species (ROS), a key indicator of oxidative stress implicated in numerous pathologies and drug-induced toxicities.

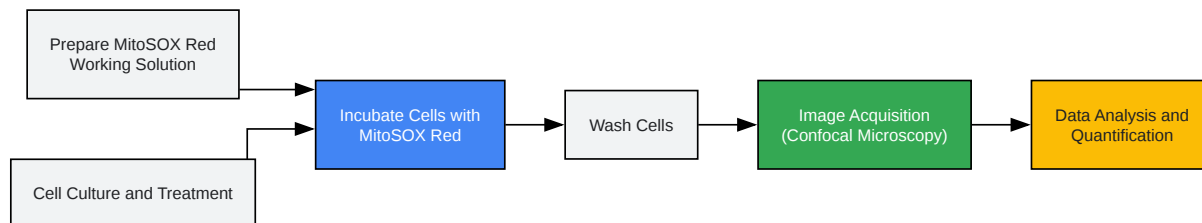
Introduction

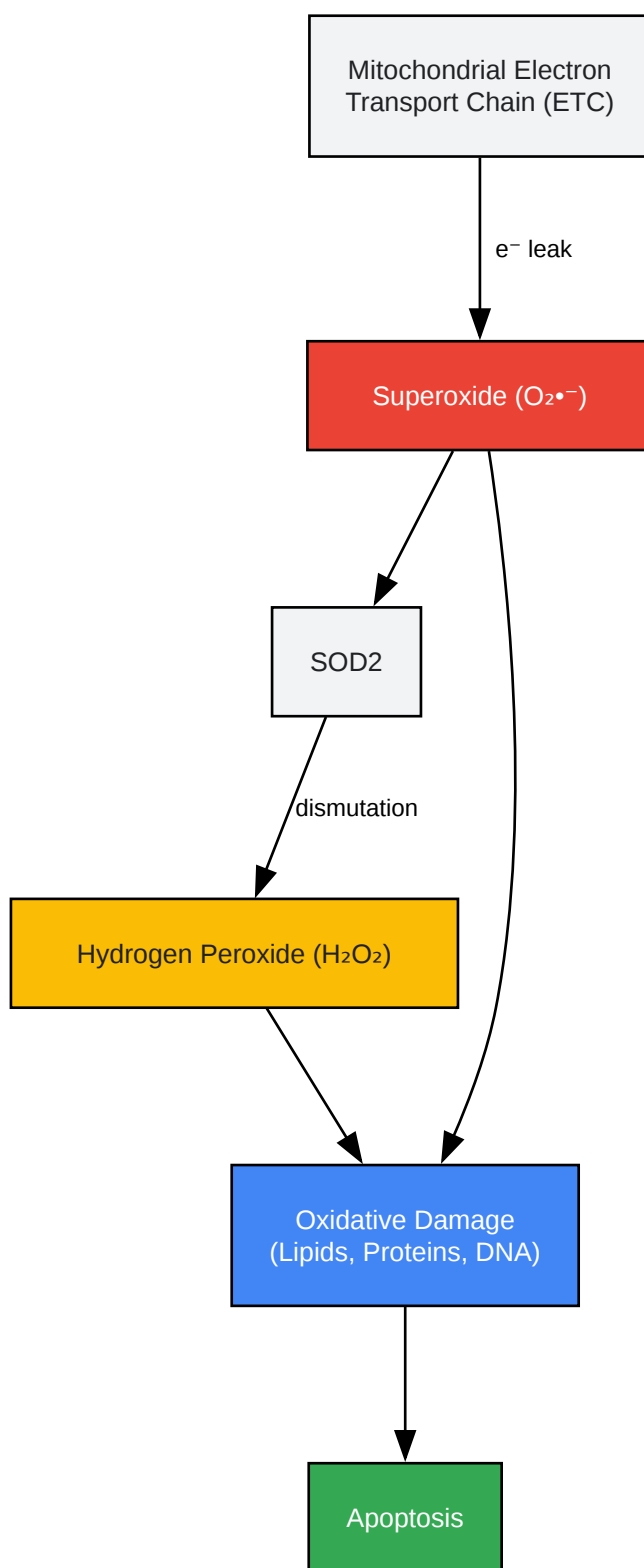
Mitochondrial superoxide ($O_2^{\bullet-}$) is a primary reactive oxygen species generated as a byproduct of oxidative phosphorylation.^{[1][2]} Under pathological conditions, excessive superoxide production can lead to mitochondrial dysfunction and cellular damage, contributing to a variety of diseases, including cardiovascular and neurodegenerative disorders.^{[1][2]} MitoSOX Red is a cell-permeant cationic dihydroethidium derivative that selectively targets mitochondria.^{[1][3][4]} Once localized to the mitochondria, it is specifically oxidized by superoxide to produce a red fluorescent product that intercalates with mitochondrial nucleic acids.^{[1][5]} This specific interaction allows for the sensitive and selective visualization and quantification of mitochondrial superoxide in live cells.^{[3][6]}

Principle of MitoSOX Red Action

MitoSOX Red's selectivity for mitochondrial superoxide is a key advantage. The probe is readily oxidized by superoxide but not significantly by other reactive oxygen or nitrogen species (ROS/RNS).^{[1][3][6]} The resulting oxidized product exhibits a distinct fluorescence profile, which can be measured to quantify superoxide levels.

Below is a diagram illustrating the workflow for detecting mitochondrial superoxide using MitoSOX Red.





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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. A Closer Look at Mitochondrial Dysfunction With MitoSOX Red Mitochondrial Superoxide Indicator | Thermo Fisher Scientific - JP [[thermofisher.com](https://www.thermofisher.com)]
- 3. apexbt.com [apexbt.com]
- 4. researchgate.net [researchgate.net]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
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